

An In-depth Technical Guide to the Aqueous Solubility of Calcium Citrate Malate

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Compound of Interest

Compound Name: *Calcium citrate malate*

CAS No.: *159771-97-8*

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This technical guide provides a comprehensive overview of the aqueous solubility of **Calcium Citrate Malate** (CCM), a highly bioavailable calcium source. This document delves into the quantitative aspects of CCM solubility, detailed experimental protocols for its determination, and the logical workflows involved in its synthesis and analysis.

Introduction to Calcium Citrate Malate and its Solubility

Calcium Citrate Malate (CCM) is a water-soluble calcium supplement derived from the calcium salt of citric acid and malic acid.[1] Its composition can vary, leading to different molar ratios of calcium, citrate, and malate, which in turn influences its solubility and bioavailability.[2] Generally, CCM is recognized for its superior solubility compared to other calcium salts like calcium carbonate and calcium citrate, particularly in neutral and acidic solutions.[3][4] This

enhanced solubility is a key factor in its high bioavailability, as the dissolution of the salt into calcium ions and a calcium-citrate complex is a prerequisite for absorption.[5][6]

The solubility of CCM is not a fixed value but is influenced by several factors, most notably the pH of the aqueous medium. It exhibits higher solubility in acidic environments, which is advantageous for absorption in the stomach.[7] The formation of a "metastable" complex of calcium, citrate, and malate is reported to contribute to its enhanced solubility.[3][4]

Quantitative Solubility Data of Calcium Citrate Malate

The aqueous solubility of **Calcium Citrate Malate** is dependent on its specific molar ratio of calcium, citrate, and malate, as well as the pH and temperature of the solution. Below are tables summarizing the available quantitative data from various sources.

Table 1: Solubility of Different **Calcium Citrate Malate** Compositions

CCM Molar Ratio (Calcium:Citrate:Malate)	Class	% Calcium Solubility (w/w)	Reference
6:2:3	Neutral	91%	[8]
5:2:2	Neutral	73%	[8]
8:2:5	Neutral	89%	[8]
4:2:3	Acid	100%	[8]
5:1:1	Basic	45%	[8]

Table 2: Solubility of a Specific **Calcium Citrate Malate** Composition

CCM Molar Ratio (Calcium:Citrate:Malate)	Solubility in Water at 20°C	pH of Solution	Reference
5:2:2	0.5 g / 100 mL	6.0 - 6.5	[3][8]

Table 3: Comparative Solubility of Calcium Salts in Water

Calcium Salt	% Solubility	Reference
Calcium Carbonate	0%	[8]
Calcium Citrate	13%	[8]
Calcium Malate	66%	[8]

Table 4: pH-Dependent Solubility of **Calcium Citrate Malate**

A study evaluating the solubility of various calcium salts under simulated gastrointestinal pH conditions found that both calcium citrate and **calcium citrate malate** formed significantly higher levels of a soluble complex at an intestinal pH of 7.0 compared to other salts.[7] At a gastric pH of 2.0, 80-90% of the soluble calcium from all tested salts was in the ionic form.[7]

Experimental Protocols

This section details the methodologies for key experiments related to the synthesis and solubility determination of **Calcium Citrate Malate**.

Synthesis of Calcium Citrate Malate

The synthesis of **Calcium Citrate Malate** generally involves the reaction of a calcium source with citric acid and malic acid in an aqueous solution.[3]

Objective: To synthesize a metastable **Calcium Citrate Malate** complex.

Materials:

- Calcium Carbonate (CaCO_3)
- Citric Acid ($\text{C}_6\text{H}_8\text{O}_7$)
- Malic Acid ($\text{C}_4\text{H}_6\text{O}_5$)
- Deionized Water

Procedure:

- An aqueous solution of citric acid and malic acid is prepared by dissolving the acids in deionized water. The molar ratio of the acids is chosen to achieve the desired final CCM composition.[3]
- Calcium carbonate is gradually added to the acid solution while stirring. The reaction is characterized by the evolution of carbon dioxide gas as the acids are neutralized.[3]
- The mixture is continuously stirred at a controlled temperature, which can range from ambient (20°C) to elevated temperatures (e.g., 40°C to 60°C), until the reaction is complete, indicated by the cessation of gas evolution.[3][8]
- The resulting mixture, which contains both dissolved CCM and a solid precipitate, is then dried.[3]
- Drying can be achieved through various methods such as freeze-drying, spray-drying, or oven-drying at a temperature below 100°C to prevent decomposition of the CCM complex.[3][8]
- The dried solid is then ground to a fine powder.[3]

Determination of Aqueous Solubility

The solubility of **Calcium Citrate Malate** is determined by measuring the amount of dissolved calcium in a saturated solution.

Objective: To quantify the aqueous solubility of a given **Calcium Citrate Malate** sample.

Materials:

- **Calcium Citrate Malate** (CCM) sample
- Deionized Water
- 5% Hydrochloric Acid (HCl) solution
- 5% Lanthanum solution (as lanthanum oxide)

- Whatman #4 filter paper
- Buchner funnel
- Atomic Absorption Spectrophotometer

Procedure:

- A precisely weighed amount of the CCM sample, calculated to contain a specific amount of elemental calcium (e.g., 0.1 g), is added to a known volume of deionized water (e.g., 50 mL) at a controlled temperature (e.g., 20°C).[3]
- The mixture is stirred for a defined period (e.g., 30 minutes) to allow it to reach equilibrium. [3]
- The slurry is then rapidly filtered through a Whatman #4 filter paper using a Buchner funnel to separate the undissolved solid.[3]
- The filtrate, containing the dissolved calcium, is collected and diluted to a known volume (e.g., 100 mL) with a 5% HCl solution.[3]
- A small aliquot of this diluted filtrate (e.g., 200 μ L) is further diluted with a solution containing 5% lanthanum and 5% HCl. The lanthanum is added to suppress interference from other ions during the analysis.[3]
- The calcium concentration in the final diluted sample is determined using an atomic absorption spectrophotometer.[3]
- The percent soluble calcium is then calculated based on the initial amount of calcium in the CCM sample and the measured concentration in the filtrate.[3]

Visualizations

The following diagrams illustrate the experimental workflow for the synthesis of **Calcium Citrate Malate** and the protocol for determining its aqueous solubility.



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Caption: Experimental workflow for the synthesis of **Calcium Citrate Malate**.



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Caption: Experimental workflow for determining the aqueous solubility of CCM.

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